

# A Technical Guide to [Methyl-d3]nicotine: Structure, Properties, and Advanced Applications

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## Compound of Interest

Compound Name: *Methyl Metanicotine-d3*

Cat. No.: *B1639235*

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## Introduction: Defining the Molecule and Clarifying Nomenclature

[Methyl-d3]nicotine is the deuterated isotopologue of nicotine, a primary alkaloid found in tobacco plants. In this molecule, the three hydrogen atoms of the N-methyl group on the pyrrolidine ring are replaced with deuterium, a stable, heavy isotope of hydrogen. This isotopic substitution, while subtle, provides a powerful tool for analytical and metabolic research.

It is critical to address a point of potential confusion in nomenclature. This guide focuses on the compound with the formal IUPAC name 3-[1-(methyl-d3)-2-pyrrolidinyl]-pyridine, which is structurally a derivative of nicotine. While this compound is sometimes marketed under names like [Methyl-d3]metanicotine (CAS 220088-40-4), it should not be confused with the true chemical structure of metanicotine, which is an unsaturated chain amine (N-methyl-4-(3-pyridinyl)-3-butene-1-amine) known for its distinct pharmacological properties as a neuronal nicotinic agonist.<sup>[1][2]</sup> The vast majority of technical and commercial data for isotopically labeled nicotine refers to the deuterated N-methyl pyrrolidine structure. This guide will provide an in-depth examination of this specific, widely used research compound.

## Part 1: Molecular Profile and Chemical Structure

The fundamental characteristics of [Methyl-d3]nicotine are defined by its precise atomic composition and three-dimensional structure. The incorporation of three deuterium atoms results in a predictable mass shift, which is the cornerstone of its utility in mass spectrometry-based applications.

## Chemical Structure of [Methyl-d3]nicotine

The structure consists of a pyridine ring linked to a pyrrolidine ring, with the N-methyl group of the pyrrolidine ring carrying the deuterium label.

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## Sources

- [1. \[Methyl-d3\]metanicotine | CAS 220088-40-4 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](#)
- [2. Antinociceptive and pharmacological effects of metanicotine, a selective nicotinic agonist - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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